Application Note: Strategic Synthesis and Application of 3-[(2-Methoxybenzyl)oxy]benzaldehyde

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Compound of Interest

Compound Name:	*3-[(2-Methoxybenzyl)oxy]benzaldehyde*
CAS No.:	*123926-42-1*
Cat. No.:	*B2789150*

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Executive Summary & Strategic Value

In the landscape of modern pharmaceutical synthesis, **3-[(2-Methoxybenzyl)oxy]benzaldehyde** serves as a high-value "privileged structure" intermediate. Its structural utility lies in the 2-methoxybenzyloxy motif—a lipophilic, metabolically robust ether linkage that mimics the pharmacophores found in several potassium-competitive acid blockers (P-CABs) and tubulin-inhibiting chalcones.

For the medicinal chemist, this molecule offers a dual advantage:

- Electronic Modulation: The ether linkage protects the phenolic oxygen while donating electron density to the aromatic ring, influencing downstream electrophilic substitutions.
- Synthetic Versatility: The aldehyde functionality acts as a "universal handle" for Knoevenagel condensations, reductive aminations, and Wittig reactions, facilitating the rapid generation of diverse chemical libraries.

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This guide details a robust, scalable protocol for synthesizing this intermediate and demonstrates its application in generating a bioactive chalcone scaffold.

Chemical Profile

Property	Specification
Chemical Name	3-[(2-Methoxybenzyl)oxy]benzaldehyde
CAS Number	123926-42-1
Molecular Formula	$C_{15}H_{14}O_3$
Molecular Weight	242.27 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DCM, EtOAc, DMF; Insoluble in water
Key Functionality	Aldehyde (Electrophile), Aryl Ether (Stable Linker)

Protocol A: Synthesis of the Intermediate

Objective: High-yield synthesis of **3-[(2-Methoxybenzyl)oxy]benzaldehyde** via Williamson Ether Synthesis.

Rationale for Experimental Design

- Solvent Choice (DMF): We utilize N,N-Dimethylformamide (DMF) over acetone. While acetone allows for easier workup, DMF's high boiling point and polarity significantly accelerate the SN2 reaction between the phenoxide and the benzyl chloride.
- Catalysis (KI): The addition of Potassium Iodide (KI) is critical. It facilitates an in situ Finkelstein reaction, converting the less reactive 2-methoxybenzyl chloride into the highly reactive iodide, thereby increasing turnover rates and reducing reaction time.
- Base (K_2CO_3): Anhydrous Potassium Carbonate provides a mild yet sufficient basicity to deprotonate the phenol without inducing Cannizzaro side reactions on the aldehyde.

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Materials

- 3-Hydroxybenzaldehyde (1.0 eq)[1][2]
- 2-Methoxybenzyl chloride (1.1 eq)
- Potassium Carbonate (K_2CO_3), anhydrous (2.0 eq)
- Potassium Iodide (KI) (0.1 eq)
- DMF (anhydrous), Ethyl Acetate, Brine, $MgSO_4$

Step-by-Step Procedure

- Activation:
  - To a dry round-bottom flask equipped with a magnetic stir bar, add 3-Hydroxybenzaldehyde (10.0 g, 81.9 mmol) and anhydrous DMF (100 mL).
  - Add K_2CO_3 (22.6 g, 163.8 mmol) in one portion.
  - Observation: The suspension may turn slightly yellow as the phenoxide anion forms. Stir at room temperature for 15 minutes.
- Alkylation:
  - Add KI (1.36 g, 8.2 mmol).
  - Dropwise, add 2-Methoxybenzyl chloride (14.1 g, 90.1 mmol) over 10 minutes to control the exotherm.
  - Heat the reaction mixture to 80°C and stir for 4–6 hours.
- In-Process Control (IPC):
  - Monitor via TLC (Hexane:EtOAc 7:3).
  - Target: Disappearance of 3-Hydroxybenzaldehyde (Rf ~0.4) and appearance of the product (Rf ~0.7).

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- Workup:
  - Cool the mixture to room temperature.
  - Pour the reaction mass into ice-cold water (500 mL) with vigorous stirring. The product should precipitate as a solid.
  - If solid forms: Filter, wash with water (3 x 50 mL), and dry under vacuum.
  - If oil forms:[3] Extract with Ethyl Acetate (3 x 100 mL). Wash combined organics with Brine (2 x 100 mL) to remove DMF. Dry over $MgSO_4$ and concentrate in vacuo.
- Purification:
  - Recrystallize from Ethanol/Hexane or purify via flash column chromatography (SiO_2, Hexane/EtOAc gradient) if high purity (>99%) is required for pharmaceutical standards.

Protocol B: Downstream Application (Chalcone Synthesis)

Objective: Synthesis of a tubulin-inhibitor scaffold via Claisen-Schmidt Condensation.

Mechanism & Utility

This protocol demonstrates the reactivity of the aldehyde "handle." By condensing with an acetophenone, we generate a Chalcone (1,3-diphenyl-2-propene-1-one). This scaffold is a precursor for flavonoids and pyrazolines, widely researched for anticancer and anti-inflammatory activity.

Step-by-Step Procedure

- Reaction Setup:
  - Dissolve **3-[(2-Methoxybenzyl)oxy]benzaldehyde** (1.0 eq) and 4-Methoxyacetophenone (1.0 eq) in Ethanol (10 volumes).
- Catalysis:

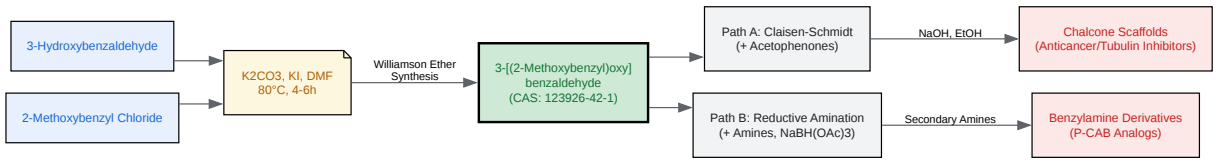
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- Add NaOH (40% aq. solution, 2.0 eq) dropwise at 0°C.
- Allow the mixture to warm to room temperature and stir for 12 hours.

- Isolation:
  - The chalcone product typically precipitates as a yellow solid.
  - Filter the solid and wash with cold ethanol and water.
  - Recrystallize from ethanol to obtain the target API intermediate.

Visualizing the Workflow

The following diagram illustrates the synthesis pathway and the strategic divergence points for this intermediate.



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Figure 1: Synthetic workflow from raw materials to the key intermediate and its downstream pharmaceutical applications.

Critical Process Parameters (CPPs) & Troubleshooting

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Parameter	Risk	Mitigation Strategy
Stoichiometry	Excess benzyl chloride can lead to difficult purification.	Maintain Benzyl Chloride at 1.05–1.1 eq. If unreacted phenol remains, it is easier to remove via basic wash than the lipophilic chloride.
Water Content	Water inhibits the SN2 reaction and consumes the benzyl chloride.	Use anhydrous DMF and dry K_2CO_3. Ensure glassware is oven-dried.
Temperature	>90°C promotes degradation and O-dealkylation.	Strictly control oil bath temperature at 80°C ± 2°C.
Impurity Profile	Formation of C-alkylated byproducts (rare but possible).	Use a polar aprotic solvent (DMF) to favor O-alkylation.

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